Part 1: Molecular Structure and Physicochemical Profile

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Compound of Interest

Compound Name:	*4-Methyl-L-phenylalanine*
CAS No.:	*7758-37-4*
Cat. No.:	*B1345941*

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(S)-2-Amino-3-(4-methylphenyl)propanoic acid, commonly known in the field as **4-Methyl-L-phenylalanine**, is a synthetic derivative of the essential amino acid L-phenylalanine. Its strategic value stems from the introduction of a methyl group at the para-position of the phenyl ring, a subtle modification that imparts unique properties for molecular design.

Structural Elucidation

The structure of **4-Methyl-L-phenylalanine** is defined by three key components:

- An α-carbon which is a stereocenter, dictating the molecule's chirality. In the biologically relevant L-form, this center has the (S)-configuration.
- A zwitterionic amino acid backbone at physiological pH, comprising a protonated amine (-NH3+) and a deprotonated carboxylate (-COO-).
- A p-methylbenzyl side chain, which is more hydrophobic than the benzyl side chain of phenylalanine. This increased hydrophobicity is a critical tool for medicinal chemists, as it can enhance van der Waals interactions within the binding pockets of target proteins.[1]

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The specific (S)-stereochemistry is paramount, as biological systems, particularly enzymes and receptors, are exquisitely sensitive to stereoisomerism. The precise three-dimensional arrangement of the amino, carboxyl, and side-chain groups determines the molecule's ability to engage with its biological target, making stereochemical purity a non-negotiable aspect of its synthesis and application.

Physicochemical and Spectroscopic Data

The fundamental properties of this compound are summarized below. These data are essential for its handling, characterization, and integration into synthetic workflows.

Property	Value	Source
IUPAC Name	(2S)-2-amino-3-(4-methylphenyl)propanoic acid	[2]
Synonyms	4-Methyl-L-phenylalanine, L-4-Methylphenylalanine, H-Phe(4-Me)-OH	[1][2]
CAS Number	1991-87-3	[2]
Molecular Formula	$C_{10}H_{13}NO_2$	[2]
Molecular Weight	179.22 g/mol	[2]

Expected Spectroscopic Signatures:

- ^{1}H NMR: Distinct aromatic signals for the para-substituted phenyl ring (two doublets), a singlet for the benzylic methyl group, and characteristic multiplets for the α- and β-protons of the amino acid backbone.
- ^{13}C NMR: Resonances corresponding to the carboxyl carbon (~175-180 ppm), the α-carbon (~55 ppm), the β-carbon, and the distinct carbons of the p-methylated aromatic ring.
- Mass Spectrometry (ESI+): A prominent peak at m/z 180.09 $[M+H]^+$, confirming the molecular mass.

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Part 2: Synthesis and Chiral Purification Strategies

The production of enantiomerically pure (S)-2-Amino-3-(4-methylphenyl)propanoic acid is a critical prerequisite for its use in pharmaceutical research. The two primary strategies to achieve this are direct asymmetric synthesis and the resolution of a racemic mixture.

Asymmetric Synthesis: A Chiral Auxiliary Approach

Expertise & Rationale: Direct asymmetric synthesis is often the preferred route as it avoids the 50% theoretical yield loss inherent in classical resolution. The use of a chiral auxiliary, such as one derived from a naturally occurring chiral molecule, allows for the temporary installation of a stereodirecting group. This approach, exemplified by methods like the Williams' auxiliary, leverages steric hindrance to guide an electrophilic substitution from a specific face, thereby establishing the desired (S)-stereocenter with high fidelity.[3][4]

Protocol: Conceptual Asymmetric Synthesis Workflow

- Auxiliary Attachment: Couple a glycine Schiff base (e.g., N-(diphenylmethylene)glycine tert-butyl ester) to a chiral auxiliary.
- Deprotonation: Treat the resulting adduct with a strong, non-nucleophilic base like lithium diisopropylamide (LDA) at low temperature (-78 °C) to generate a stereochemically defined enolate. Causality: The low temperature is critical to prevent racemization and side reactions, ensuring the kinetic enolate is formed.
- Asymmetric Alkylation: Introduce the electrophile, 4-methylbenzyl bromide. The bulky chiral auxiliary sterically blocks one face of the enolate, forcing the benzyl bromide to add from the opposite face, thus setting the (S)-stereochemistry.
- Auxiliary Cleavage: Hydrolyze the product under acidic conditions to cleave the chiral auxiliary (which can often be recovered and recycled) and deprotect the amine and carboxyl groups.
- Purification: Purify the final product via recrystallization or column chromatography to yield enantiomerically enriched (S)-2-Amino-3-(4-methylphenyl)propanoic acid.

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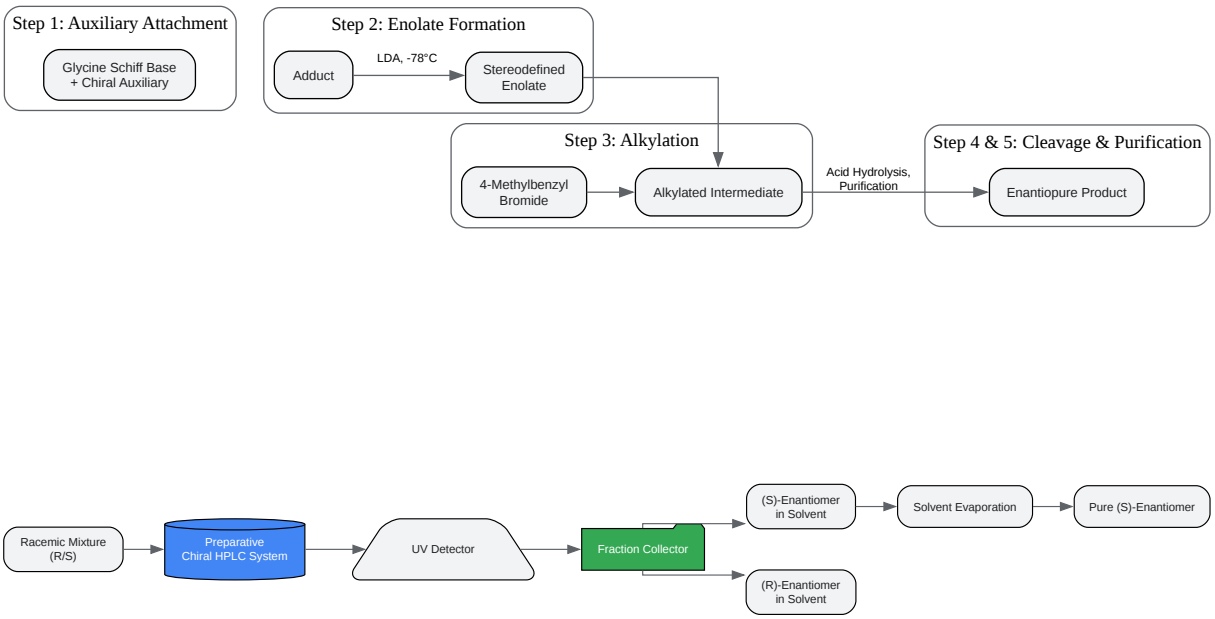

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Caption: Workflow for chiral resolution by preparative HPLC.

Part 3: Applications in Drug Development and Research

The primary utility of **4-Methyl-L-phenylalanine** lies in its role as a specialized building block for synthesizing more complex molecules, particularly peptides and peptidomimetics, with therapeutic potential. [5]

A Tool for Probing Hydrophobic Interactions

The p-methyl group provides additional hydrophobicity and steric bulk compared to native phenylalanine. This allows researchers to:

- Enhance Binding Affinity: By filling small, hydrophobic sub-pockets in a target protein, the methyl group can create more favorable binding interactions, leading to increased potency.

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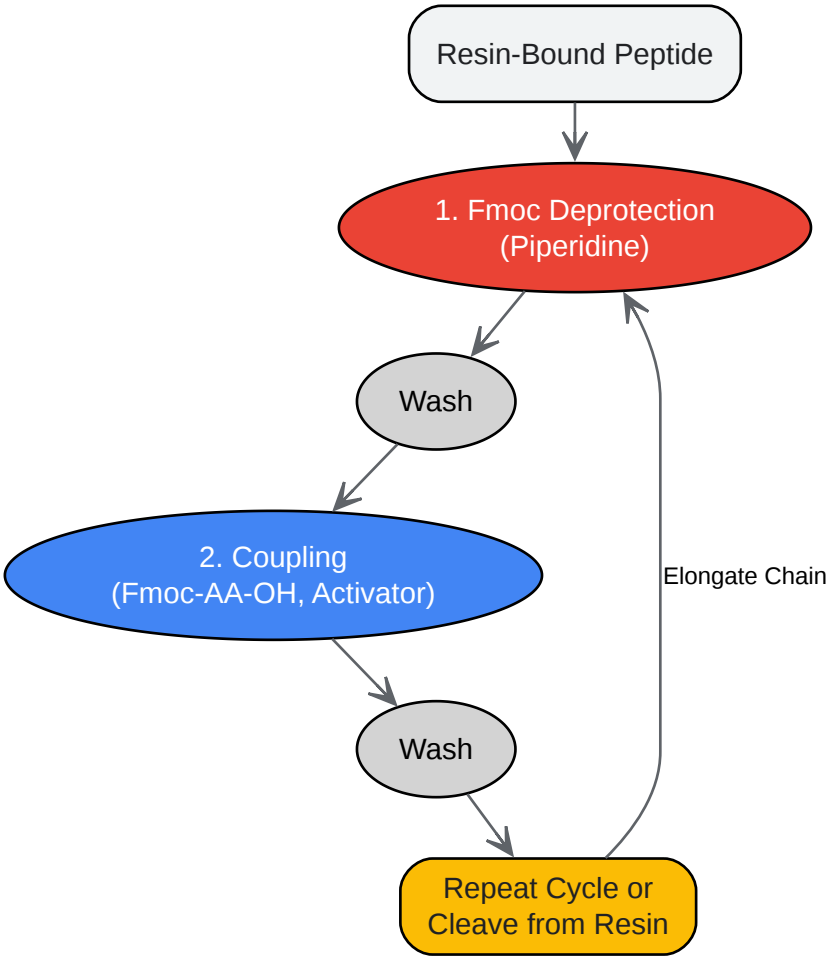
- Improve Selectivity: The unique shape of the 4-methylphenyl side chain can be used to achieve selective binding to a desired target over closely related off-targets, thereby reducing potential side effects. [5]* Increase Metabolic Stability: The modification can make peptides more resistant to enzymatic degradation by proteases, increasing their in vivo half-life.

Integration into Solid-Phase Peptide Synthesis (SPPS)

In peptide synthesis, the molecule is used as its N-terminally protected form, most commonly Fmoc-**4-methyl-L-phenylalanine**. [1]The fluorenylmethoxycarbonyl (Fmoc) group is a base-labile protecting group that masks the amine, preventing it from reacting during the coupling of the next amino acid in the sequence.

The SPPS cycle is a robust, iterative process that enables the precise assembly of a peptide chain on a solid support.



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Caption: The core iterative cycle of Solid-Phase Peptide Synthesis (SPPS).

Emerging Research Frontiers

While well-established in peptide chemistry, the core structure of propanoic acid derivatives is being actively investigated in broader therapeutic contexts. Research into similar scaffolds has shown promise for developing novel antimicrobial and anticancer agents. [6][7][8]This suggests that (S)-2-Amino-3-(4-methylphenyl)propanoic acid could serve as a valuable starting point or fragment for designing small-molecule inhibitors targeting a range of diseases, including those of the cardiovascular and central nervous systems. [5]

Conclusion

(S)-2-Amino-3-(4-methylphenyl)propanoic acid is more than just a modified amino acid; it is a precision tool for molecular engineering. Its unique structural and physicochemical properties, combined with well-defined synthetic and purification methodologies, make it an invaluable asset in the drug discovery pipeline. By enabling the fine-tuning of molecular interactions, it empowers scientists to design more potent, selective, and stable therapeutic candidates, from bioactive peptides to novel small-molecule drugs.

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